

5-(4-Bromo-2-chlorophenyl)-2-furaldehyde CAS number

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Compound of Interest

Compound Name: 5-(4-Bromo-2-chlorophenyl)-2-furaldehyde

CAS No.: 874592-31-1

Cat. No.: B2782259

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An In-depth Technical Guide to **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**: Synthesis, Characterization, and Potential Applications

Authored by a Senior Application Scientist

Disclaimer: The specific compound **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde** is a novel chemical entity for which public domain data is not readily available. This guide, therefore, presents a prospective and detailed scientific roadmap for its synthesis, characterization, and evaluation, based on established principles and data from structurally analogous compounds. The CAS number for this specific molecule has not been assigned as of the time of this writing.

Introduction: The Rationale for a Niche Furaldehyde Derivative

The 5-aryl-2-furaldehyde scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anti-inflammatory, and antitumor properties.[1][2][3][4] The introduction of specific halogen

substituents on the aryl ring can significantly modulate the pharmacokinetic and pharmacodynamic properties of a molecule. The presence of a bromine atom at the 4-position and a chlorine atom at the 2-position of the phenyl ring in **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde** is hypothesized to confer unique electronic and steric properties that could lead to enhanced or novel biological activity. This guide provides a comprehensive technical overview for researchers and drug development professionals interested in the synthesis and investigation of this promising, yet unexplored, compound.

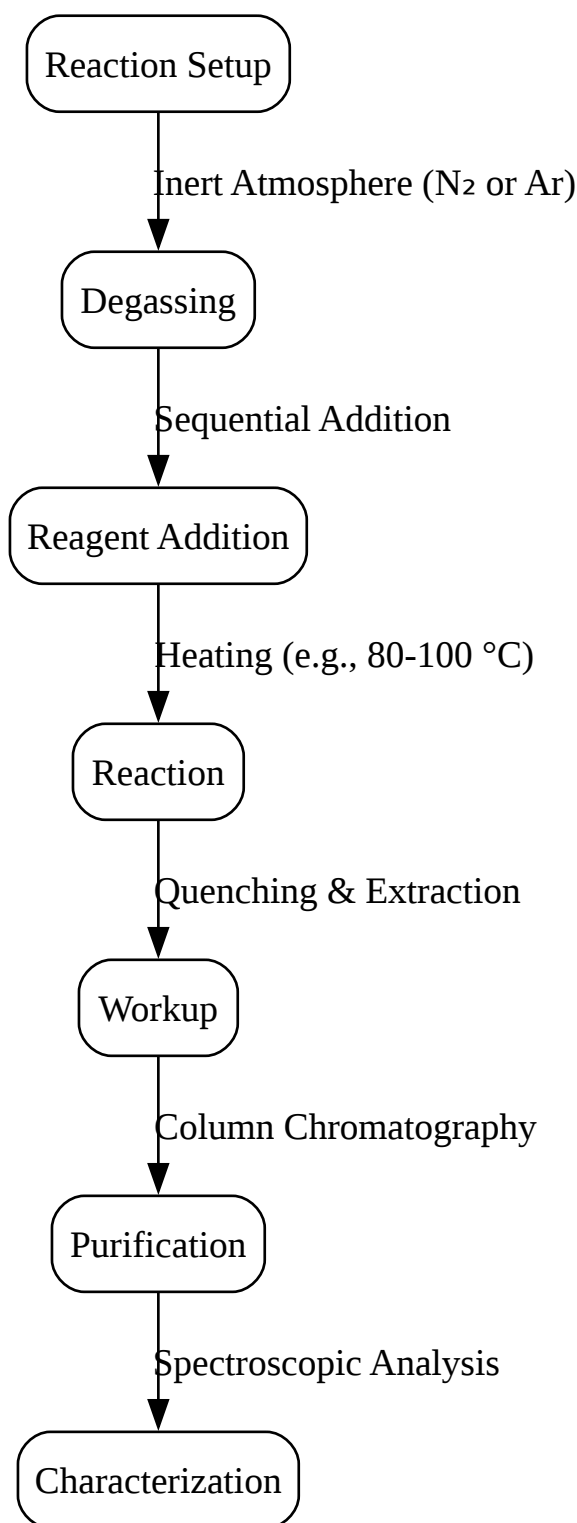
Proposed Synthesis: A Suzuki-Miyaura Coupling Approach

The most logical and versatile method for the synthesis of 5-aryl-2-furaldehydes is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.^{[1][5][6][7]} This reaction forms a carbon-carbon bond between a boronic acid (or its ester) and an organohalide. For the synthesis of **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**, we propose the coupling of 5-bromo-2-furaldehyde with (4-bromo-2-chlorophenyl)boronic acid.

Key Reagents and Rationale for Selection

Reagent	Structure	Rationale
5-Bromo-2-furaldehyde	$\text{Br-C}_4\text{H}_2\text{O-CHO}$	A commercially available starting material. The bromine at the 5-position is susceptible to oxidative addition to the palladium catalyst. [8]
(4-Bromo-2-chlorophenyl)boronic acid	$\text{Br-Cl-C}_6\text{H}_3\text{-B(OH)}_2$	The boronic acid partner in the Suzuki coupling. The bromo and chloro substituents provide the desired halogenation pattern on the phenyl ring.
Palladium Catalyst (e.g., $\text{Pd(PPh}_3)_4$)	$\text{Pd(P(C}_6\text{H}_5)_3)_4$	A common and effective catalyst for Suzuki-Miyaura reactions. Other palladium catalysts with specific ligands could also be screened for optimal yield.
Base (e.g., K_2CO_3 , Na_2CO_3)	K_2CO_3	Essential for the transmetalation step in the catalytic cycle. An aqueous solution of the base is typically used. [9]
Solvent System (e.g., Toluene/Ethanol/Water)	Toluene/EtOH/ H_2O	A biphasic solvent system is often employed to dissolve both the organic and inorganic reagents.

Proposed Synthetic Workflow



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Figure 1: Proposed workflow for the synthesis of **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**.

Detailed Experimental Protocol

- **Reaction Setup:** To a three-necked round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 5-bromo-2-furaldehyde (1.0 eq), (4-bromo-2-chlorophenyl)boronic acid (1.2 eq), and the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.05 eq).
- **Degassing:** Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times to remove any oxygen, which can lead to side reactions like the homocoupling of the boronic acid.^[10]
- **Solvent and Base Addition:** Add the degassed solvent system (e.g., a 4:1:1 mixture of toluene:ethanol:water). Subsequently, add an aqueous solution of the base (e.g., 2M K_2CO_3 , 2.0 eq).
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is expected to be complete within 4-12 hours.
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**.

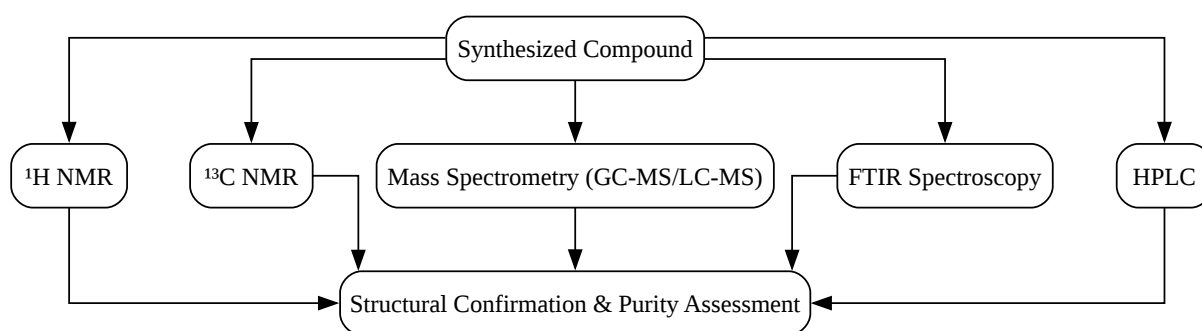
Potential Side Reactions and Troubleshooting

- **Homocoupling of Boronic Acid:** This can be minimized by thorough degassing of the reaction mixture.^[10]
- **Protodeborylation of the Boronic Acid:** Ensure anhydrous conditions for the organic solvent to minimize this side reaction.
- **Low Yield:** If the yield is low, optimization of the catalyst, ligand, base, solvent, and temperature may be necessary.^[10]

Structural Elucidation and Characterization

A battery of analytical techniques will be required to unequivocally confirm the structure and purity of the synthesized **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**.

Analytical Workflow



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Figure 2: Analytical workflow for the characterization of **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**.

Expected Spectral Data

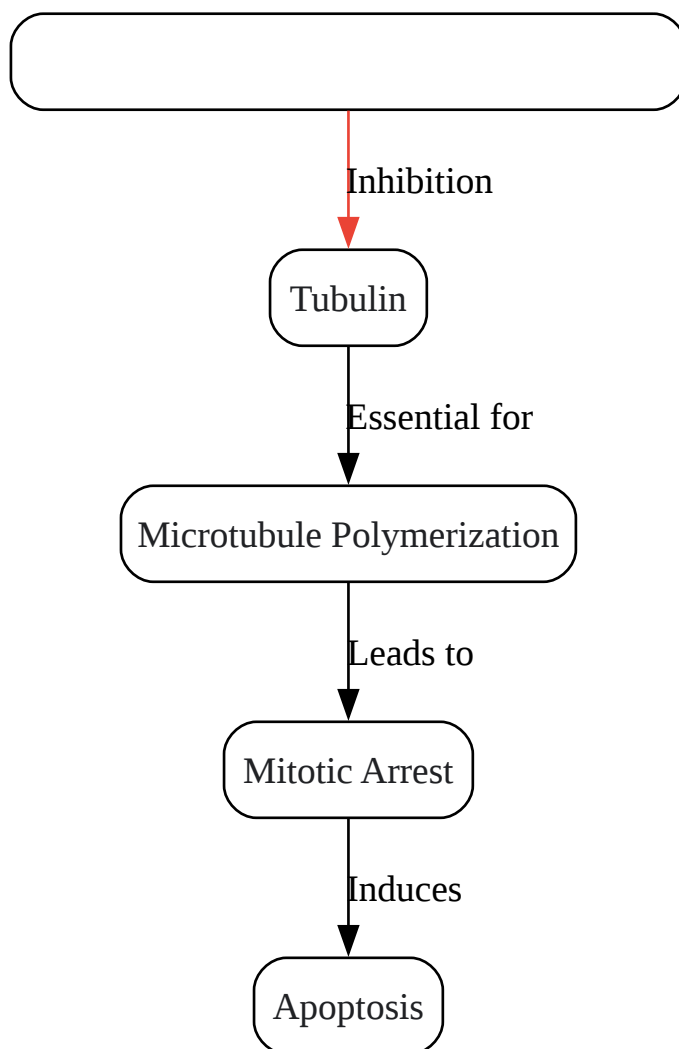
Technique	Expected Observations
^1H NMR	- A singlet for the aldehyde proton (~9.5-9.8 ppm).- Doublets for the furan ring protons (~7.0-7.5 ppm).- A complex multiplet pattern for the three protons on the substituted phenyl ring.
^{13}C NMR	- A signal for the aldehyde carbon (~175-180 ppm).- Signals for the furan and phenyl ring carbons in the aromatic region (~110-160 ppm).
Mass Spec.	- A molecular ion peak corresponding to the exact mass of $\text{C}_{11}\text{H}_6\text{BrClO}_2$. The isotopic pattern will be characteristic of a compound containing one bromine and one chlorine atom.
FTIR	- A strong carbonyl ($\text{C}=\text{O}$) stretch for the aldehyde (~1670-1700 cm^{-1}).- C-H stretching and bending frequencies for the aromatic rings.- C-O stretching of the furan ring.
HPLC	- A single major peak indicating high purity.

Potential Pharmacological Applications and Proposed Screening

Given the known biological activities of related 5-aryl-2-furaldehydes, the following areas of investigation are proposed for **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**:

- **Antimicrobial Activity:** The compound could be screened against a panel of pathogenic bacteria and fungi.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Anticancer Activity:** Evaluation against various cancer cell lines to determine its cytotoxic and anti-proliferative effects. Some furan derivatives have shown activity against tubulin polymerization.[\[11\]](#)
- **Anti-inflammatory Activity:** Assessment in cell-based assays for its ability to inhibit inflammatory mediators.

A hypothetical signaling pathway that could be investigated, should the compound show anticancer activity, is presented below.



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Figure 3: Hypothetical mechanism of action for anticancer activity.

Safety and Handling

As with any novel chemical compound, **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde** should be handled with care. Based on the safety data for related compounds like 2-furaldehyde and other halogenated aromatic compounds, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of any dust or vapors.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. Some furaldehydes are sensitive to light and air.[\[12\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

This technical guide provides a comprehensive and scientifically grounded framework for the synthesis, characterization, and potential biological evaluation of the novel compound **5-(4-Bromo-2-chlorophenyl)-2-furaldehyde**. By following the proposed Suzuki-Miyaura coupling protocol and the detailed analytical workflow, researchers can confidently produce and validate this molecule. The unique halogenation pattern of this compound makes it an intriguing candidate for further investigation in drug discovery and development, with the potential to yield new therapeutic agents.

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